

2-(Hydroxymethyl)menthol: An In-Depth Literature Review

Author: BenchChem Technical Support Team. Date: December 2025



Despite a comprehensive search of the scientific literature, detailed information regarding the synthesis, biological activity, and experimental protocols for **2-(hydroxymethyl)menthol** is exceptionally limited. This technical guide summarizes the currently available data and highlights the significant gaps in the existing research.

Chemical and Physical Properties

2-(Hydroxymethyl)menthol, also identified by its CAS Number 51210-01-6, is a derivative of menthol.[1] Its chemical formula is C11H22O2, with a molecular weight of 186.29 g/mol .[1] While extensive experimental data is scarce, some physical and chemical properties have been estimated and are presented in Table 1.

Table 1: Estimated Physicochemical Properties of 2-(hydroxymethyl)menthol



Property	Value	Source
Molecular Formula	C11H22O2	[1]
Molecular Weight	186.29 g/mol	[1]
Boiling Point	291.00 to 292.00 °C @ 760.00 mm Hg	[1]
Flash Point	270.00 °F (132.30 °C)	[1]
logP (o/w)	2.047	[1]
Water Solubility	234.2 mg/L @ 25 °C	[1]

Synonyms:

- 2-(hydroxymethyl)-3-methyl-6-propan-2-ylcyclohexan-1-ol[1]
- Cyclohexanemethanol, 2-hydroxy-6-methyl-3-(1-methylethyl)-[1]
- 2-(hydroxymethyl)-6-isopropyl-3-methylcyclohexanol[1]

Synthesis and Experimental Protocols

A thorough review of the literature did not yield any specific, detailed experimental protocols for the synthesis of **2-(hydroxymethyl)menthol**. General reactions involving the hydroxymethylation of alcohols, often utilizing formaldehyde, are known in organic chemistry. However, no literature specifically applying these methods to menthol to produce the 2-(hydroxymethyl) derivative could be identified.

One study detailed the synthesis of a different menthol derivative, (-)-Menthyl carbinol (1-(R)-methyl-3-(R)-hydroxymethyl-4-(S)-isopropylcyclohexane), through the reaction of the Grignard reagent of (-)-menthyl chloride with formaldehyde. This suggests that the introduction of a hydroxymethyl group to the menthol scaffold is feasible, but the specific synthesis of **2-(hydroxymethyl)menthol** remains undocumented in the reviewed literature.

Biological Activity and Signaling Pathways



There is currently no available information in the scientific literature regarding the biological activity of **2-(hydroxymethyl)menthol**. Consequently, no signaling pathways involving this compound have been described. Research on other menthol derivatives has explored a range of biological activities, but these findings cannot be extrapolated to **2-(hydroxymethyl)menthol** without direct experimental evidence.

Spectroscopic Data

No published spectroscopic data (such as NMR, IR, or Mass Spectrometry) for **2-(hydroxymethyl)menthol** could be located during the literature review.

Conclusion and Future Directions

The current body of scientific literature on **2-(hydroxymethyl)menthol** is sparse. While basic chemical identifiers and estimated physical properties are available, there is a complete lack of experimental data concerning its synthesis, biological effects, and spectroscopic characterization.

For researchers, scientists, and drug development professionals, this represents a significant knowledge gap and an opportunity for novel research. Future work should focus on:

- Development of a reliable synthetic route to produce **2-(hydroxymethyl)menthol** in sufficient quantities for further study.
- Comprehensive spectroscopic analysis to confirm the structure and purity of the synthesized compound.
- In vitro and in vivo studies to investigate the potential biological activities of 2-(hydroxymethyl)menthol, including its pharmacological and toxicological profiles.
- Investigation of potential signaling pathway interactions if any biological activity is identified.

Until such research is conducted and published, a detailed technical guide on **2- (hydroxymethyl)menthol** cannot be fully realized. The diagrams and in-depth experimental data required for a comprehensive whitepaper are contingent on this foundational research being performed.



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References

- 1. tandfonline.com [tandfonline.com]
- To cite this document: BenchChem. [2-(Hydroxymethyl)menthol: An In-Depth Literature Review]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15176484#2-hydroxymethyl-menthol-literature-review]

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